

# In-depth Technical Guide: Physical Properties of 1-(3-Iodo-4-methylphenyl)ethanone

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## Compound of Interest

Compound Name: 1-(3-Iodo-4-methylphenyl)ethanone

Cat. No.: B1626627

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A comprehensive search for experimentally determined physical properties of **1-(3-Iodo-4-methylphenyl)ethanone** (CAS Number: 135429-73-1) did not yield specific data for this compound. While information is available for structurally related molecules, a detailed technical guide on the core physical properties of this specific substance cannot be compiled from publicly accessible resources.

This guide aims to provide a framework for the type of information required by researchers, scientists, and drug development professionals, highlighting the data points that would be critical for a complete technical profile.

## Summary of Core Physical Properties

A complete understanding of a compound's physical properties is fundamental for its application in research and development. For **1-(3-Iodo-4-methylphenyl)ethanone**, the following quantitative data would be essential.

Property	Value	Units
Molecular Weight	260.07	g/mol
Melting Point	Data not available	°C
Boiling Point	Data not available	°C
Density	Data not available	g/cm <sup>3</sup>
Solubility	Data not available	-

Note: The molecular weight is calculated based on the chemical formula (C<sub>9</sub>H<sub>9</sub>IO) and atomic weights of the constituent elements. All other values require experimental determination.

## Experimental Protocols

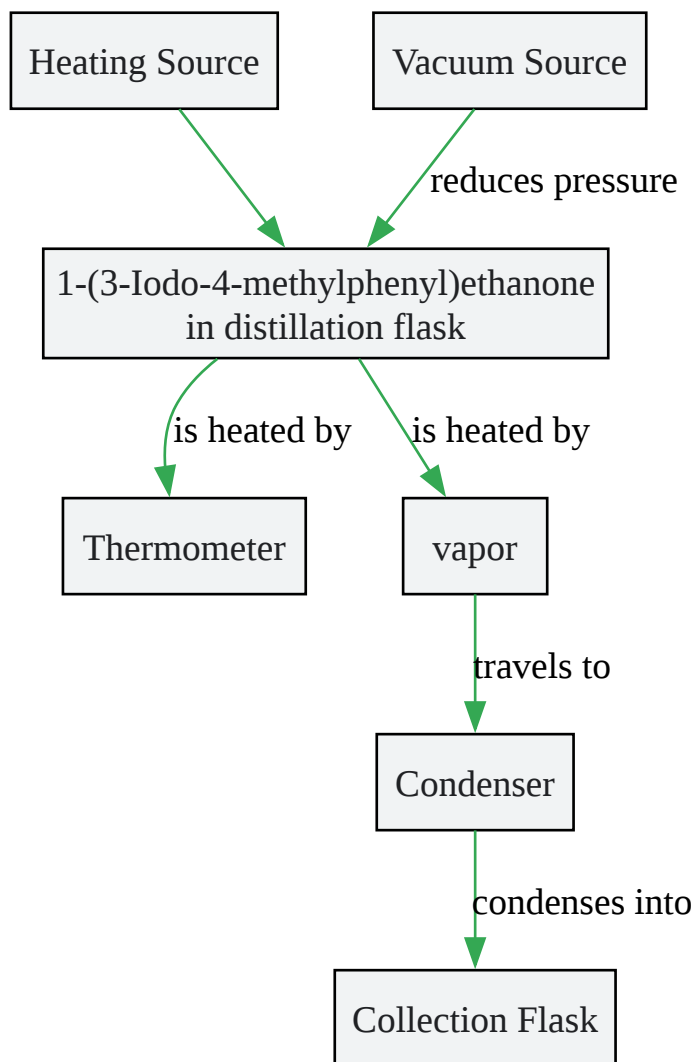
To ensure reproducibility and accuracy, detailed methodologies for the determination of key physical properties are crucial. The following outlines the standard experimental protocols that would be employed.

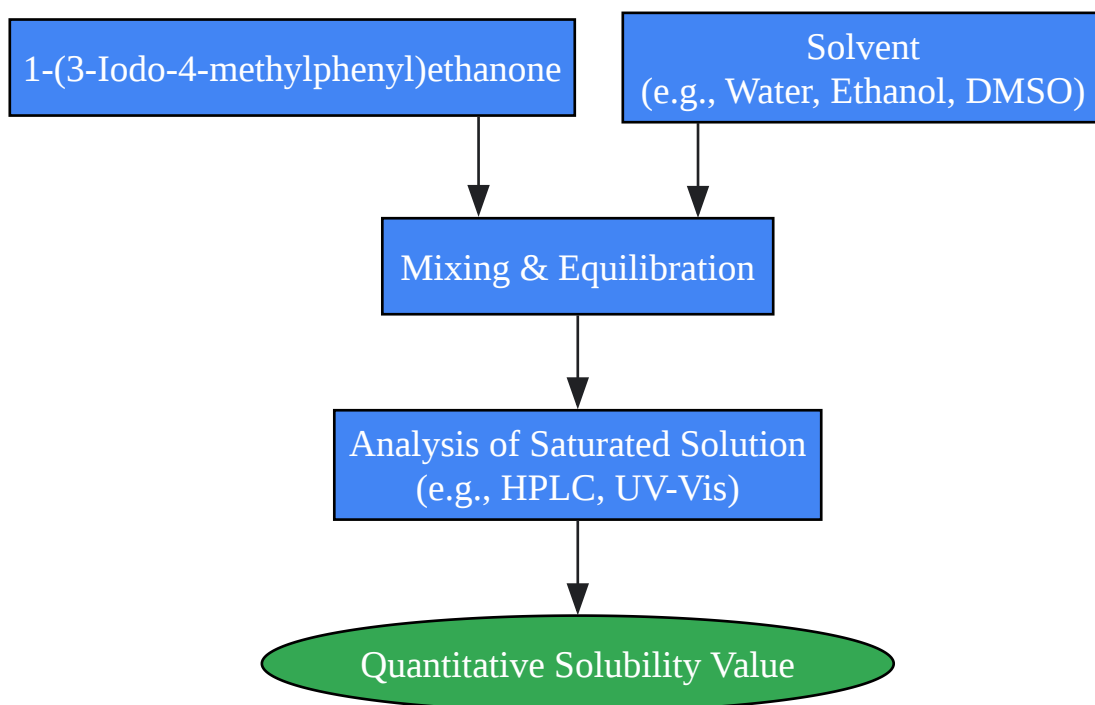
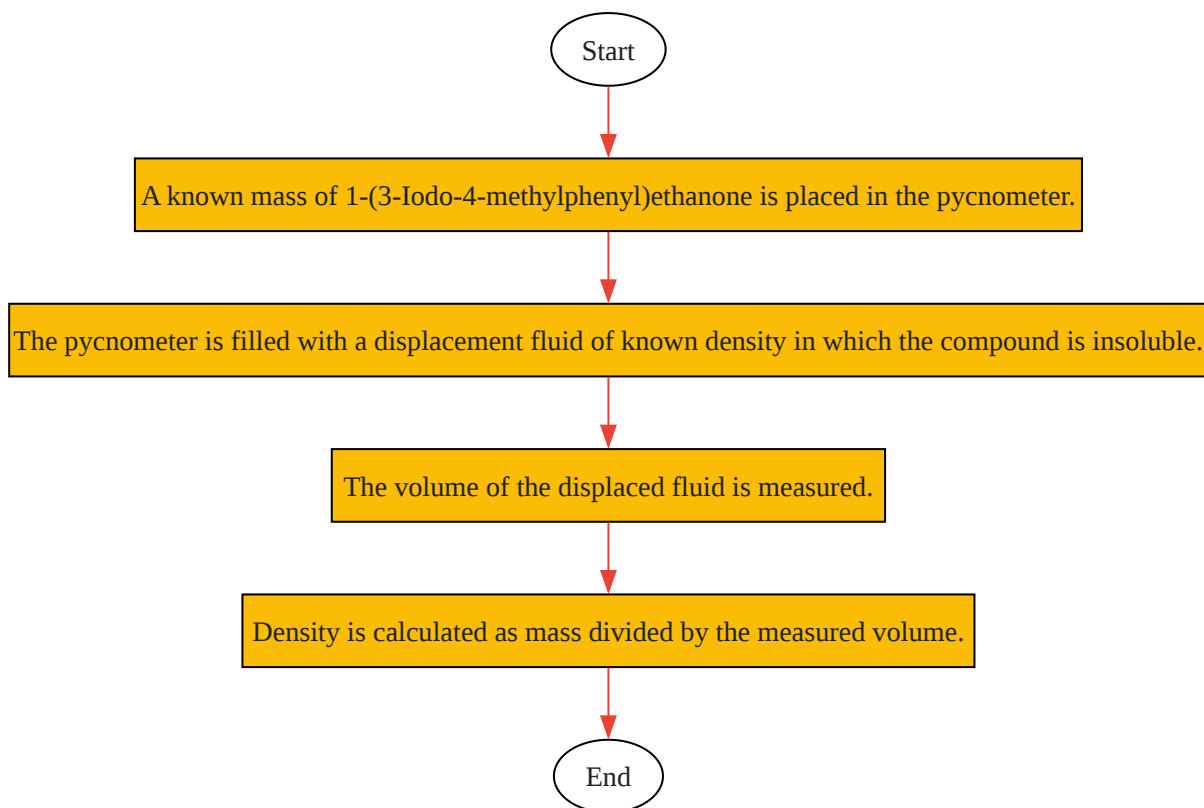
### Melting Point Determination

The melting point of a solid crystalline substance is a critical indicator of its purity. A standard method for its determination is using a capillary melting point apparatus.

Workflow for Melting Point Determination:

Sample Preparation: A small amount of finely powdered 1-(3-Iodo-4-methylphenyl)ethanone is packed into a capillary tube. Apparatus Setup: The capillary tube is placed in a melting point apparatus with a calibrated thermometer or temperature sensor. Heating: The sample is heated at a controlled rate. Observation: The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting range.





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